

# Application Note: High-Performance Liquid Chromatography (HPLC) Purification of Neryl Butyrate

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## Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

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## Introduction

**Neryl butyrate** is a naturally occurring ester found in various plants, including *Pelargonium quercifolium* and *Artemisia absinthium*.<sup>[1]</sup> It is characterized by a sweet, leafy, and floral odor, making it a valuable ingredient in the fragrance and flavor industries.<sup>[1][2]</sup> The synthesis of **neryl butyrate** can result in a mixture of reactants, byproducts, and isomers, necessitating a robust purification method to achieve the high purity required for commercial applications and research.

This application note details a reliable and efficient method for the purification of **neryl butyrate** using reversed-phase high-performance liquid chromatography (RP-HPLC). The described protocol is suitable for researchers, scientists, and professionals in the drug development and chemical industries who require high-purity **neryl butyrate** for their work.

## Chemical Properties of Neryl Butyrate

Property	Value	Reference
IUPAC Name	[(2Z)-3,7-dimethylocta-2,6-dienyl] butanoate	[1]
Molecular Formula	C14H24O2	[3]
Molecular Weight	224.34 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Solubility	Soluble in alcohol, insoluble in water	[1]

## Experimental Protocol

This protocol outlines the necessary steps for the preparative HPLC purification of **neryl butyrate**.

### 1. Materials and Reagents

- **Neryl Butyrate** (crude synthetic mixture)
- Acetonitrile (HPLC grade)
- Water (HPLC grade, filtered and deionized)
- Methanol (HPLC grade, for system flushing)
- Standard reference material of **Neryl Butyrate** (>99% purity)

### 2. Instrumentation and Columns

- Preparative HPLC system with a gradient elution capability
- UV-Vis detector
- Fraction collector
- Reversed-phase C18 column (e.g., 250 x 21.2 mm, 5 µm particle size)

### 3. Chromatographic Conditions

Parameter	Condition
Column	C18, 250 x 21.2 mm, 5 µm
Mobile Phase A	Water (HPLC Grade)
Mobile Phase B	Acetonitrile (HPLC Grade)
Gradient Program	70% B to 95% B over 20 minutes
Flow Rate	15 mL/min
Detection Wavelength	210 nm
Column Temperature	30°C
Injection Volume	500 µL

### 4. Sample Preparation

- Dissolve the crude **neryl butyrate** sample in acetonitrile to a concentration of 10 mg/mL.
- Filter the sample solution through a 0.45 µm syringe filter to remove any particulate matter before injection.

### 5. Purification Procedure

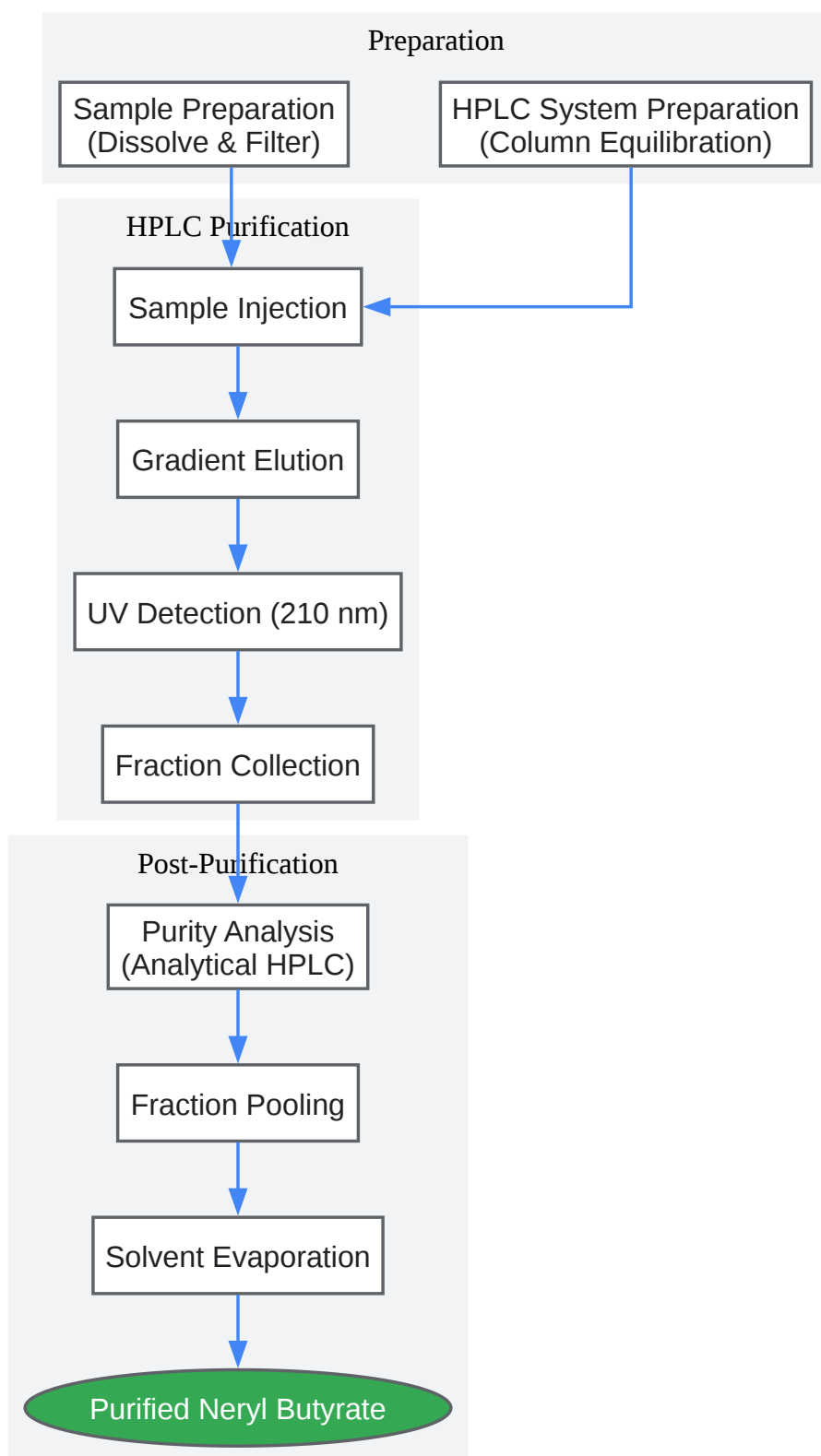
- Equilibrate the C18 column with the initial mobile phase composition (70% Acetonitrile, 30% Water) for at least 30 minutes at a stable baseline.
- Inject the prepared sample onto the column.
- Initiate the gradient elution program.
- Monitor the chromatogram and collect the fraction corresponding to the **neryl butyrate** peak based on the retention time of the standard.
- After the elution of the target peak, wash the column with 100% acetonitrile for 10 minutes.

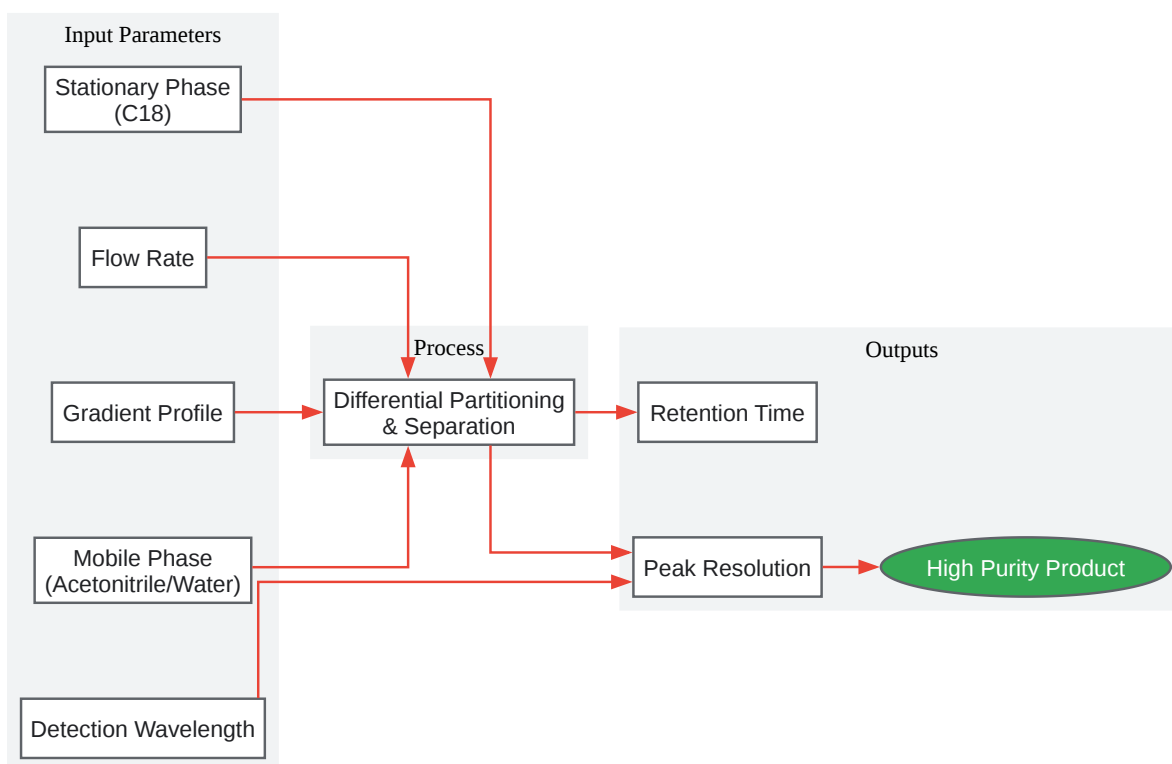
- Re-equilibrate the column with the initial mobile phase conditions before the next injection.

#### 6. Post-Purification Analysis

- Analyze the collected fractions for purity using analytical HPLC.
- Pool the high-purity fractions.
- Remove the solvent from the pooled fractions using a rotary evaporator to obtain the purified **neryl butyrate**.
- Determine the final purity and recovery rate.

## Experimental Workflow





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## References

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